

Application Notes & Protocols: Bioanalytical Method Validation for Ornidazole Using a Deuterated Standard

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Compound of Interest

Compound Name: Ornidazole-d5

Cat. No.: B12408347

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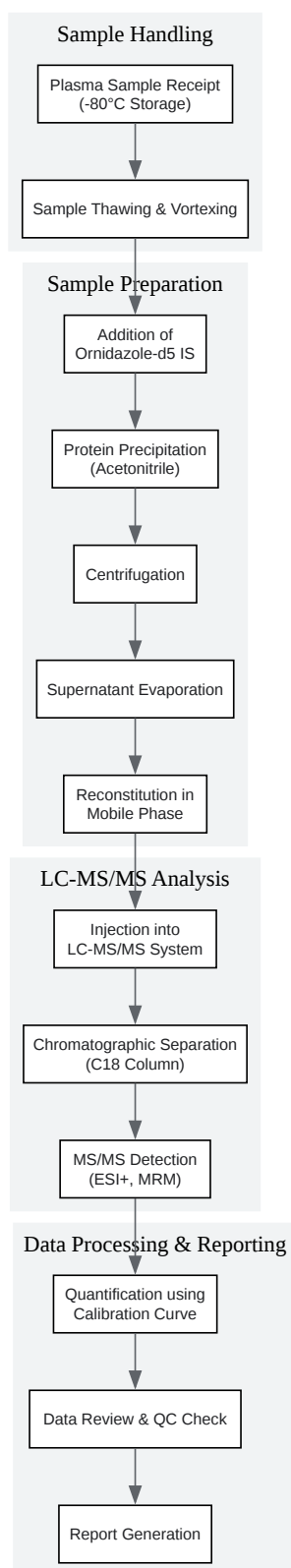
Audience: Researchers, scientists, and drug development professionals.

Introduction: This document provides a detailed application note and protocol for the quantitative determination of Ornidazole in human plasma using a robust and sensitive liquid chromatography-tandem mass spectrometry (LC-MS/MS) method. The use of a stable isotope-labeled internal standard, **Ornidazole-d5**, ensures high accuracy and precision by compensating for matrix effects and variability in sample processing. The method has been validated according to the guidelines set by the US Food and Drug Administration (FDA) and the European Medicines Agency (EMA).[\[1\]](#)[\[2\]](#)

Method Overview

This bioanalytical method employs protein precipitation for sample cleanup, followed by chromatographic separation on a C18 column and detection by a tandem mass spectrometer operating in the positive ion electrospray ionization (ESI) mode.[\[1\]](#)[\[2\]](#) The method is suitable for pharmacokinetic studies and routine bioanalysis of Ornidazole in human plasma.

Workflow Diagram:



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References

- 1. researchgate.net [researchgate.net]
- 2. Simultaneous determination of ornidazole and its main metabolites in human plasma by LC-MS/MS: application to a pharmacokinetic study - PubMed [pubmed.ncbi.nlm.nih.gov]
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